

p-Menthane-1,3,8-triol CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Menthane-1,3,8-triol

Cat. No.: B599918

[Get Quote](#)

An In-depth Technical Guide to p-Menthane-1,3,8-triol

For Researchers, Scientists, and Drug Development Professionals

Abstract

p-Menthane-1,3,8-triol is a naturally occurring monoterpenoid found in *Mentha canadensis* L. This technical guide provides a comprehensive overview of its chemical properties, including its Chemical Abstracts Service (CAS) number and molecular formula. While detailed biological data, including specific signaling pathways and extensive experimental protocols, are not widely available for **p-Menthane-1,3,8-triol**, this document summarizes the existing information. To provide a broader context within the p-menthane class of compounds, relevant data for the structurally related and well-studied insect repellent, p-Menthane-3,8-diol (PMD), is also discussed, with clear distinctions made between the two molecules. This guide aims to be a foundational resource for researchers interested in the potential applications of **p-Menthane-1,3,8-triol**.

Core Compound Identification

The fundamental chemical identifiers for **p-Menthane-1,3,8-triol** are summarized in the table below.

Identifier	Value	Reference
CAS Number	155348-06-4	[1] [2] [3]
Molecular Formula	C ₁₀ H ₂₀ O ₃	[1]
IUPAC Name	4-(2-hydroxypropan-2-yl)-1-methylcyclohexane-1,3-diol	[1]
Molecular Weight	188.26 g/mol	[1]
Source	Herbs of <i>Mentha canadensis</i> L.	[2] [3] [4]

Physicochemical Properties

A summary of the computed physicochemical properties of **p-Menthane-1,3,8-triol** is provided below. These properties are crucial for understanding its behavior in biological systems and for the development of analytical methods.

Property	Value
XLogP3	0.8
Hydrogen Bond Donor Count	3
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	1
Exact Mass	188.14124450
Topological Polar Surface Area	60.7 Å ²
Heavy Atom Count	13
Complexity	191

Note: The data in this table is based on computational models.

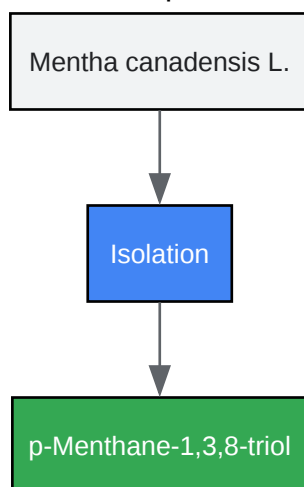
Biological Activity and Signaling Pathways

Currently, there is a notable lack of specific research on the biological activity and signaling pathways of **p-Menthane-1,3,8-triol** in publicly available literature.

In contrast, the related compound, p-Menthane-3,8-diol (PMD), is a well-documented and potent insect repellent. Its mechanism of action is believed to involve interactions with the sensory receptors of insects, creating a repellent effect. PMD is the active ingredient in many commercially available insect repellents derived from the oil of *Corymbia citriodora* (lemon eucalyptus).

The logical relationship for the known information source of **p-Menthane-1,3,8-triol** is depicted below.

Information Source for p-Menthane-1,3,8-triol



[Click to download full resolution via product page](#)

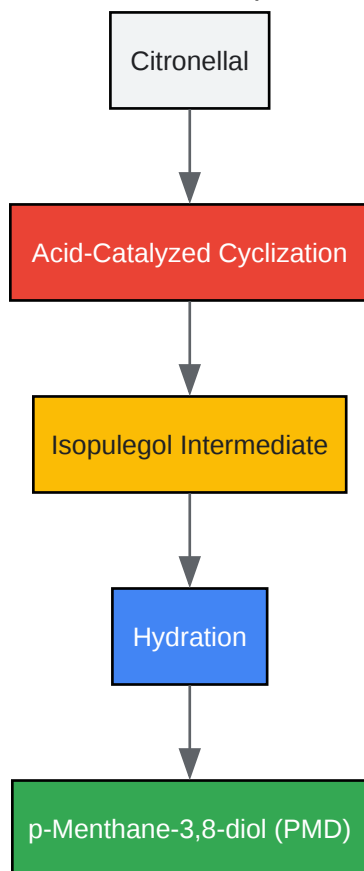
Caption: Isolation workflow for **p-Menthane-1,3,8-triol**.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, or biological evaluation of **p-Menthane-1,3,8-triol** are not readily available in the scientific literature.

For the related compound, p-Menthane-3,8-diol (PMD), a common synthetic route involves the acid-catalyzed cyclization of citronellal. A generalized workflow for this process is outlined below.

Generalized Synthesis Workflow for p-Menthane-3,8-diol (PMD)



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for p-Menthane-3,8-diol.

Conclusion and Future Directions

p-Menthane-1,3,8-triol is a defined chemical entity with a known structure and origin.

However, a significant gap exists in the scientific literature regarding its biological effects and

potential applications. The lack of published research on its bioactivity, mechanism of action, and associated signaling pathways presents an opportunity for novel investigations.

Future research should focus on:

- Developing standardized protocols for the isolation of **p-Menthane-1,3,8-triol** from *Mentha canadensis* L. to obtain sufficient quantities for research.
- Elucidating its spectroscopic profile (NMR, IR, Mass Spectrometry) to create a comprehensive analytical standard.
- Screening for a wide range of biological activities, including but not limited to, insect repellent, anti-inflammatory, antimicrobial, and cytotoxic effects.
- Investigating its mechanism of action and identifying any interactions with cellular signaling pathways.

By addressing these research gaps, the scientific community can unlock the potential of **p-Menthane-1,3,8-triol** and determine its viability for applications in drug development, agriculture, and other industries.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. p-Menthane-1,3,8-triol | C₁₀H₂₀O₃ | CID 71307309 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. p-Menthane-1,3,8-triol | Mentha | Ambeed.com [ambeed.com]
3. p-Menthane-1,3,8-triol | CAS:155348-06-4 | Monoterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
4. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [p-Menthane-1,3,8-triol CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599918#p-menthane-1-3-8-triol-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com